

# Polonium-218 Alpha Decay: An In-depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Polonium-218

Cat. No.: B1236091

[Get Quote](#)

This technical guide provides a comprehensive overview of the alpha decay energy spectrum of **Polonium-218** ( $^{218}\text{Po}$ ), catering to researchers, scientists, and professionals in drug development. The document details the decay characteristics, experimental methodologies for its measurement, and visual representations of the decay process and experimental workflows.

## Introduction to Polonium-218

**Polonium-218** is a radioactive isotope of polonium with a half-life of approximately 3.1 minutes. It is a naturally occurring radionuclide, appearing as a short-lived decay product in the uranium-238 decay series, following the alpha decay of Radon-222. The primary decay mode of **Polonium-218** is alpha emission, transforming it into a stable isotope of lead, Lead-214 ( $^{214}\text{Pb}$ ). A minor branch of its decay occurs via beta emission to Astatine-218. Due to its short half-life and presence as a radon daughter, the study of **Polonium-218** is crucial in fields such as environmental science, health physics, and nuclear metrology.

## Alpha Decay Energy Spectrum of Polonium-218

The alpha decay of **Polonium-218** is characterized by the emission of alpha particles with distinct energies. The primary alpha emission is the most probable, with a much less frequent emission at a lower energy.

## Quantitative Decay Data

The following table summarizes the key quantitative data associated with the alpha decay of **Polonium-218**.

Parameter	Value	Uncertainty
Half-life	3.10 min	
Primary Decay Mode	Alpha Emission	
Alpha Decay Branching Ratio	99.98%	
Beta Decay Branching Ratio	0.02%	
Q-value ( $\alpha$ -decay)	6.115 MeV	

## Alpha Emission Energies and Intensities

The alpha energy spectrum of **Polonium-218** is dominated by a single peak, with a minor peak at a lower energy.

Alpha Emission	Energy (MeV)	Intensity (%)
$\alpha_0$	6.002	99.98
$\alpha_1$	5.181	0.02

## Experimental Protocols for Alpha Spectroscopy of Polonium-218

The measurement of the alpha decay energy spectrum of **Polonium-218** is typically performed using alpha spectrometry. Due to its short half-life and its origin as a gaseous radon daughter, specific experimental procedures are required. The following protocol outlines a typical methodology synthesized from established techniques for measuring radon and its progeny.

### Sample Collection: Airborne Polonium-218

- Air Sampling:** A known volume of air is drawn through a high-efficiency filter membrane using a calibrated air pump. The flow rate and sampling time are optimized to collect a sufficient

amount of radon daughters for statistically significant measurements, while accounting for the short half-life of **Polonium-218**.

- **Filter Selection:** The choice of filter is critical to ensure high collection efficiency and minimal self-absorption of the emitted alpha particles. Microporous filters, such as those made of cellulose nitrate or glass fiber, are commonly used.

## Alpha Spectrometry System

A typical alpha spectrometry system for the measurement of **Polonium-218** consists of the following components:

- **Vacuum Chamber:** The measurement is performed in a vacuum chamber to prevent the alpha particles from losing energy through interactions with air molecules.
- **Silicon Detector:** A Passivated Implanted Planar Silicon (PIPS) detector or a similar solid-state silicon detector is used to detect the alpha particles and measure their energy. These detectors offer high energy resolution.
- **Preamplifier and Amplifier:** The weak signal from the detector is amplified and shaped by a preamplifier and a shaping amplifier.
- **Multichannel Analyzer (MCA):** The amplified pulses are sorted by their height (which is proportional to the alpha particle energy) by an MCA to generate an energy spectrum.
- **Data Acquisition System:** A computer-based system is used to control the MCA and store the spectral data.

## Experimental Procedure

- **Sample Placement:** Immediately after collection, the filter sample is placed inside the vacuum chamber at a fixed and known distance from the silicon detector.
- **Evacuation:** The chamber is evacuated to a pressure typically below  $10^{-2}$  mbar to minimize energy loss of the alpha particles.
- **Detector Biasing:** The silicon detector is biased with the recommended voltage to ensure proper charge collection.

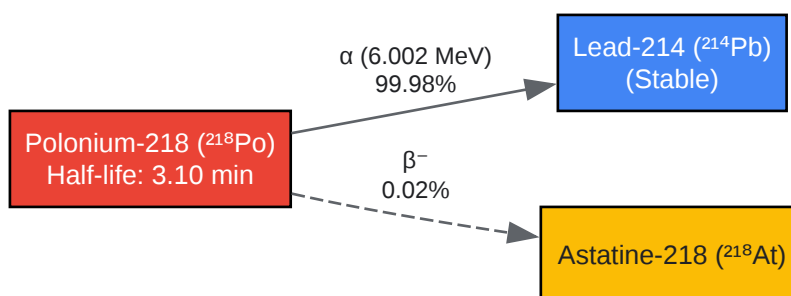
- **Data Acquisition:** The alpha spectrum is acquired for a predetermined counting time. Given the short half-life of **Polonium-218**, a relatively short counting time (e.g., 5-10 minutes) is often sufficient to observe its characteristic peak at 6.002 MeV.
- **Energy Calibration:** The energy axis of the spectrum is calibrated using a standard alpha source with multiple, well-defined alpha peaks, such as a mixed source of  $^{239}\text{Pu}$ ,  $^{241}\text{Am}$ , and  $^{244}\text{Cm}$ . This allows for the accurate determination of the energies of the alpha particles emitted by the **Polonium-218** sample.
- **Efficiency Calibration:** The detection efficiency of the spectrometer is determined using a standard alpha source of known activity and with a geometry similar to the filter sample. This is crucial for quantitative activity measurements.

## Data Analysis

- **Peak Identification:** The characteristic alpha peak of **Polonium-218** at 6.002 MeV is identified in the acquired spectrum. Other peaks from the radon decay chain, such as from Polonium-214 (7.687 MeV), may also be present.
- **Peak Fitting:** The alpha peaks are fitted with a suitable function (e.g., a Gaussian function) to determine their exact centroid (energy) and area (counts).
- **Activity Calculation:** The activity of **Polonium-218** in the sample can be calculated from the net counts in its corresponding alpha peak, the detection efficiency, the sampling volume, and the decay corrections.

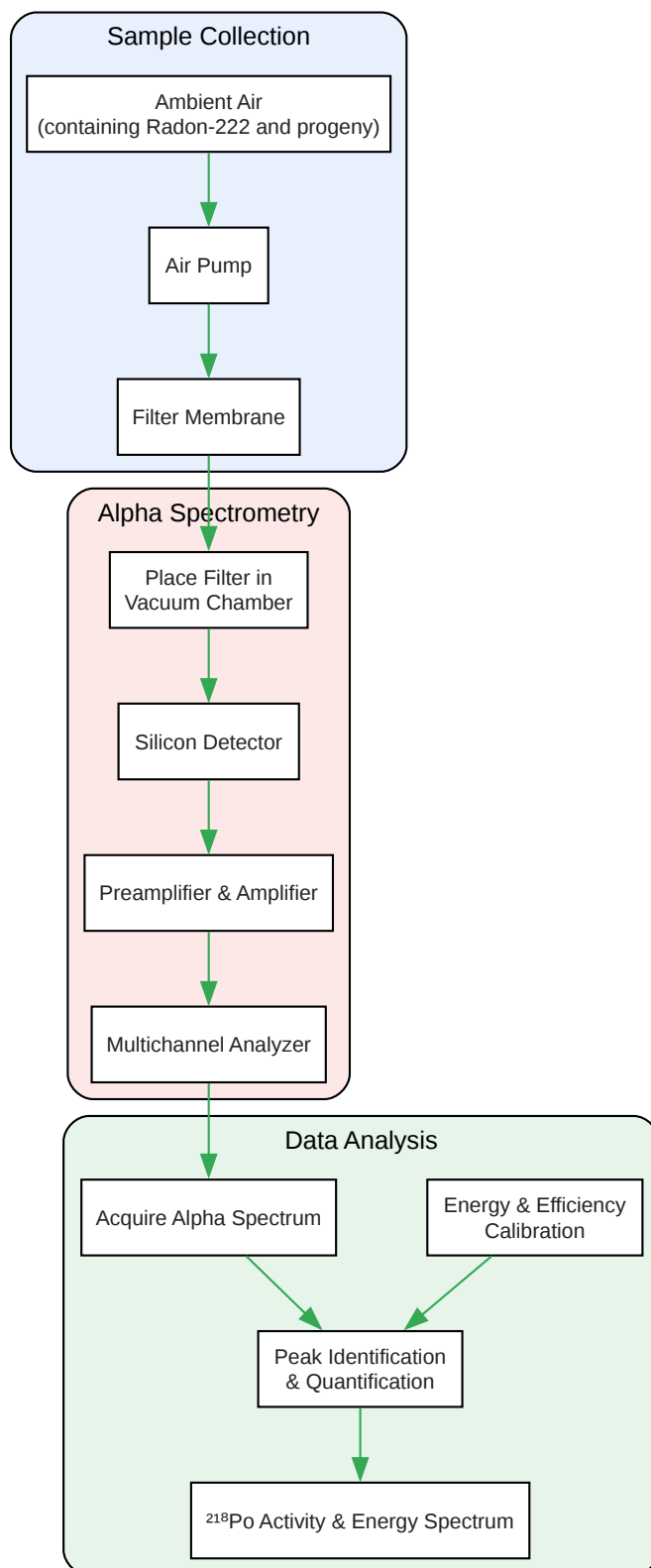
## Visualizations

The following diagrams, generated using the Graphviz DOT language, illustrate the alpha decay of **Polonium-218** and a typical experimental workflow for its measurement.



[Click to download full resolution via product page](#)

Caption: Alpha and beta decay pathways of **Polonium-218**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for **Polonium-218** alpha spectroscopy.

- To cite this document: BenchChem. [Polonium-218 Alpha Decay: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1236091#polonium-218-alpha-decay-energy-spectrum\]](https://www.benchchem.com/product/b1236091#polonium-218-alpha-decay-energy-spectrum)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)